

Technical Guide: 5-Hydroxy Imidacloprid-d4

Certificate of Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Hydroxy Imidacloprid-d4

Cat. No.: B15558018

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential data and methodologies associated with a Certificate of Analysis (CoA) for the isotopically labeled internal standard, **5-Hydroxy Imidacloprid-d4**. This document is intended to serve as a detailed reference for researchers and professionals involved in the quantitative analysis of the neonicotinoid insecticide metabolite, 5-Hydroxy Imidacloprid.

Certificate of Analysis: A Representative Summary

A Certificate of Analysis for a reference standard like **5-Hydroxy Imidacloprid-d4** is a critical document that attests to its quality and purity. Below is a summary of the typical quantitative data presented in such a document, compiled for clarity and easy comparison.

Parameter	Specification
Product Identification	
Chemical Name	1-((6-chloro-3-pyridinyl)methyl)-4,5-dihydro-N-nitro-1H-imidazol-2-amine-d4 (5-hydroxy metabolite)
CAS Number	Not available for the deuterated metabolite
Molecular Formula	C ₉ H ₆ D ₄ ClN ₅ O ₃
Molecular Weight	275.70 g/mol
Physical Properties	
Appearance	White to off-white solid
Solubility	Soluble in Methanol, Acetonitrile, DMSO
Quality Control Data	
Purity (by HPLC)	≥98%
Isotopic Enrichment	≥98% deuterated forms (d ₁ -d ₄)
Identity	Conforms to structure by ¹ H-NMR and Mass Spectrometry
Storage Conditions	-20°C, protect from light

Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible use of this internal standard in quantitative assays. The following sections outline the key experimental protocols for the analysis of 5-Hydroxy Imidacloprid.

Sample Preparation: QuEChERS Method

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a widely adopted sample preparation technique for the analysis of pesticide residues in various matrices.

Materials:

- Acetonitrile (ACN) with 1% acetic acid
- Anhydrous magnesium sulfate (MgSO_4)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) for pigmented samples

Protocol:

- Homogenize 10 g of the sample (e.g., fruit, vegetable, or tissue) with 10 mL of ACN with 1% acetic acid.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Shake vigorously for 1 minute and centrifuge at 4000 rpm for 5 minutes.
- Take a 1 mL aliquot of the supernatant for dispersive solid-phase extraction (d-SPE) cleanup.
- Add the aliquot to a microcentrifuge tube containing 150 mg of anhydrous MgSO_4 , 50 mg of PSA, and 50 mg of C18. For pigmented samples, 7.5 mg of GCB can be added.
- Vortex for 30 seconds and centrifuge at 10,000 rpm for 5 minutes.
- Filter the supernatant through a 0.22 μm filter before LC-MS/MS analysis.

High-Performance Liquid Chromatography (HPLC)

Instrumentation:

- HPLC system with a UV or Diode Array Detector (DAD)

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm)
- Mobile Phase: Isocratic elution with Acetonitrile:Water (20:80, v/v).[1]
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 µL
- Detector Wavelength: 270 nm[1]
- Column Temperature: 30°C

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS is the preferred method for the sensitive and selective quantification of 5-Hydroxy Imidacloprid, utilizing **5-Hydroxy Imidacloprid-d4** as an internal standard.

Instrumentation:

- LC-MS/MS system with an electrospray ionization (ESI) source

Liquid Chromatography Conditions:

- Column: C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 µL
- Column Temperature: 40°C

Mass Spectrometry Conditions:

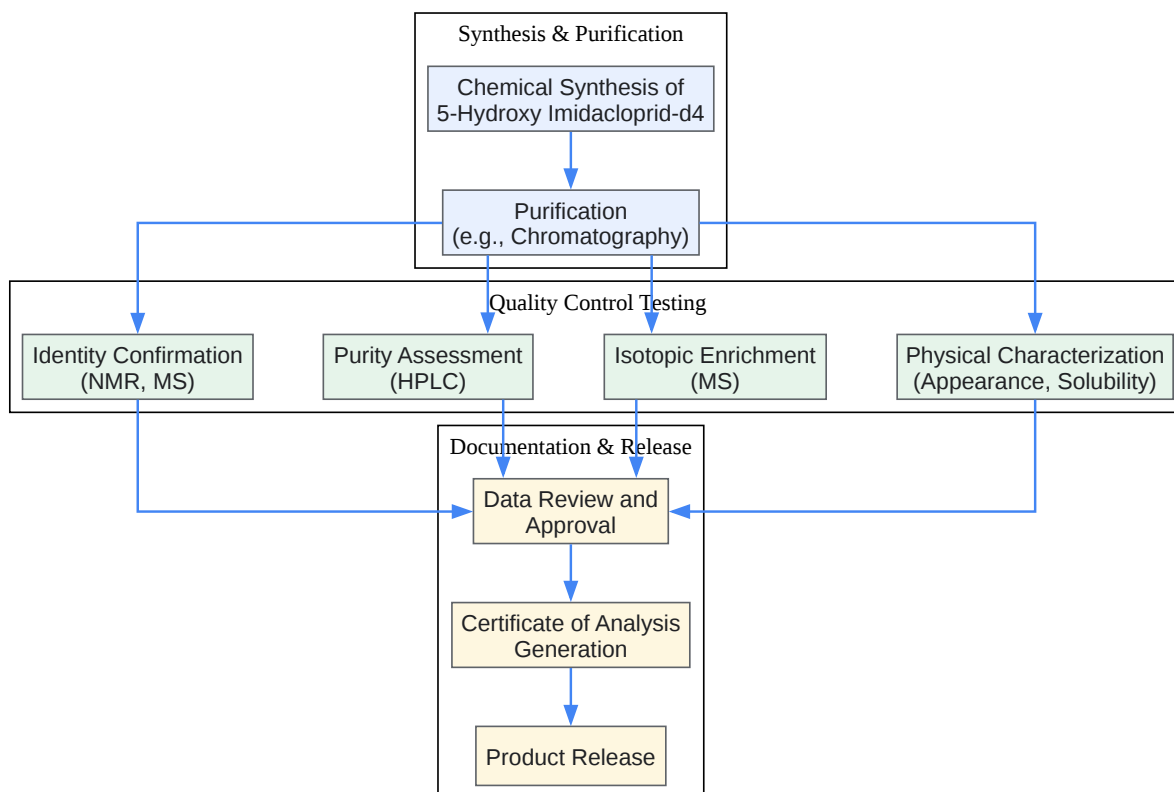
- Ionization Mode: Positive Electrospray Ionization (ESI+)

- Multiple Reaction Monitoring (MRM) Transitions:
 - 5-Hydroxy Imidacloprid: Precursor Ion (m/z) 272.1 → Product Ion (m/z) 225.1
 - **5-Hydroxy Imidacloprid-d4** (Internal Standard): Precursor Ion (m/z) 276.1 → Product Ion (m/z) 229.1
- Collision Energy and other MS parameters: To be optimized for the specific instrument.

Mandatory Visualizations

Certificate of Analysis Workflow

The following diagram illustrates the general workflow for the generation of a Certificate of Analysis for a chemical reference standard.

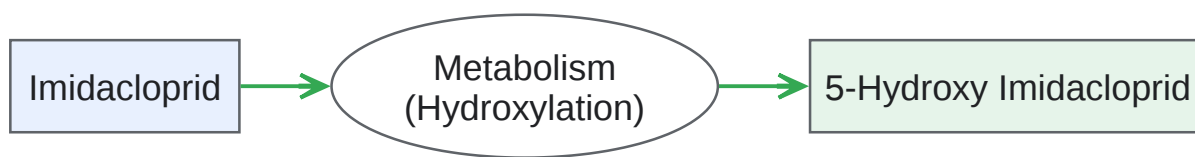


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Caption: Workflow for the generation of a Certificate of Analysis.

Metabolic Pathway of Imidacloprid

This diagram shows the metabolic conversion of Imidacloprid to its 5-hydroxy metabolite.

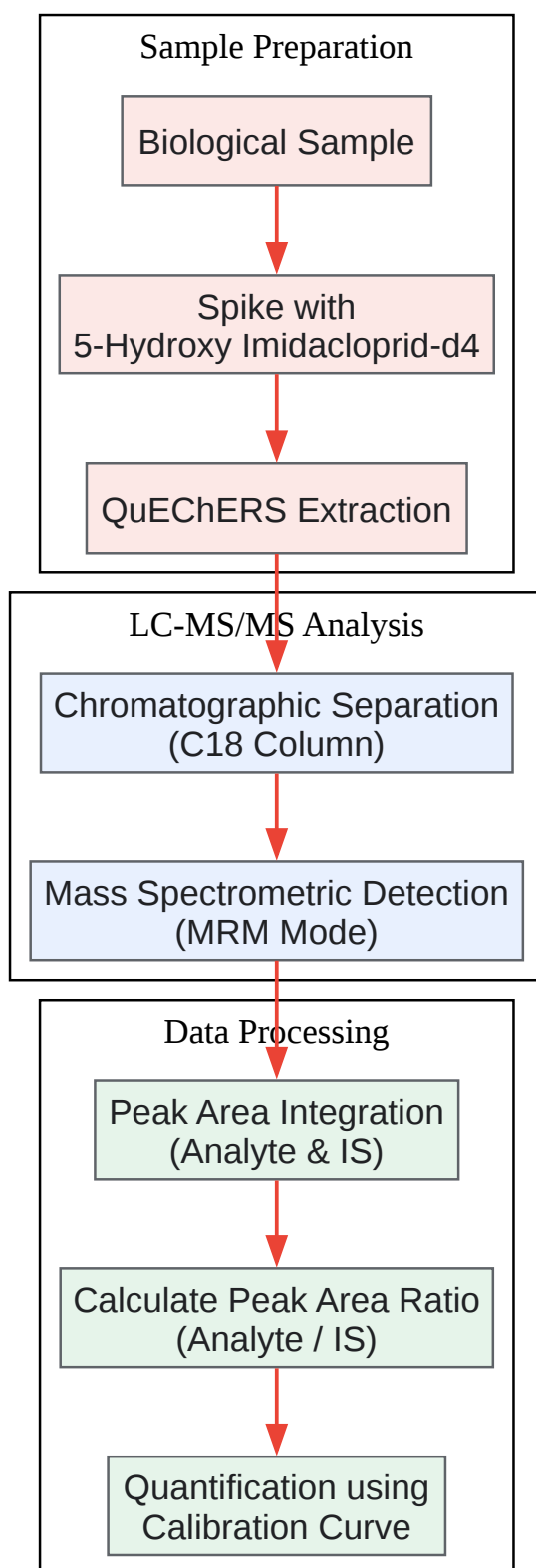


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Caption: Metabolic pathway of Imidacloprid to 5-Hydroxy Imidacloprid.

LC-MS/MS Quantification Workflow

The following diagram outlines the logical workflow for the quantification of 5-Hydroxy Imidacloprid using its deuterated internal standard.



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Caption: Workflow for LC-MS/MS quantification.

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References

- 1. Stable-isotope dilution LC–MS for quantitative biomarker analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Technical Guide: 5-Hydroxy Imidacloprid-d4 Certificate of Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15558018/docs#technical-guide-5-hydroxy-imidacloprid-d4-certificate-of-analysis>]

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